

An In-depth Technical Guide to the Structure of Reactive Blue 2

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Compound of Interest

Compound Name: Reactive Blue 2

Cat. No.: B8082549

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This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Reactive Blue 2** (C.I. 61211). It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed information about this compound.

Core Chemical Identity and Properties

Reactive Blue 2 is a reactive dye belonging to the anthraquinone class, characterized by a complex aromatic structure that incorporates a monochlorotriazine reactive group.^{[1][2]} This reactive moiety allows the dye to form covalent bonds with substrates such as cellulose fibers.^[3] The compound is widely recognized in biological research as a purinergic receptor antagonist, particularly for P2Y receptors.^{[4][5]} Commercially available **Reactive Blue 2** is often a mixture of constitutional isomers, differing in the substitution pattern of the terminal sulfophenyl group.^{[2][5]}

The key physicochemical properties of **Reactive Blue 2** are summarized in the table below for easy reference and comparison.

Property	Value
IUPAC Name	1-amino-4-[4-[[4-chloro-6-(3-sulfoanilino)-1,3,5-triazin-2-yl]amino]-3-sulfoanilino]-9,10-dioxoanthracene-2-sulfonic acid[6][7]
Synonyms	C.I. Reactive Blue 2, Cibacron Blue F3G-A, Procion Blue HB, Affi-gel blue[6][7][8]
CAS Number	12236-82-7[6][7][9]
Molecular Formula	C ₂₉ H ₂₀ ClN ₇ O ₁₁ S ₃ [6][7][9]
Molecular Weight	774.16 g/mol [8][9][10]
Appearance	Dark blue powder or saline suspension[7][10]
Melting Point	>300°C[6][11]
Density	~1.845 g/cm ³ [6][10]
Solubility	Soluble in water[10]
UV-Vis λ _{max}	607 nm (attributed to π → π* transitions in the anthraquinone core)[11]
FTIR Key Peaks (cm ⁻¹)	3414 (O-H/N-H stretch), 1654 (C=O stretch), 1188–1224 (S=O stretch), 617 (C-Cl stretch)[11]

Molecular Structure Visualization

The structure of **Reactive Blue 2** is composed of four main components: an anthraquinone chromophore, a triazine reactive group, and two substituted aniline bridges. The following diagram illustrates the logical relationship between these core structural components.

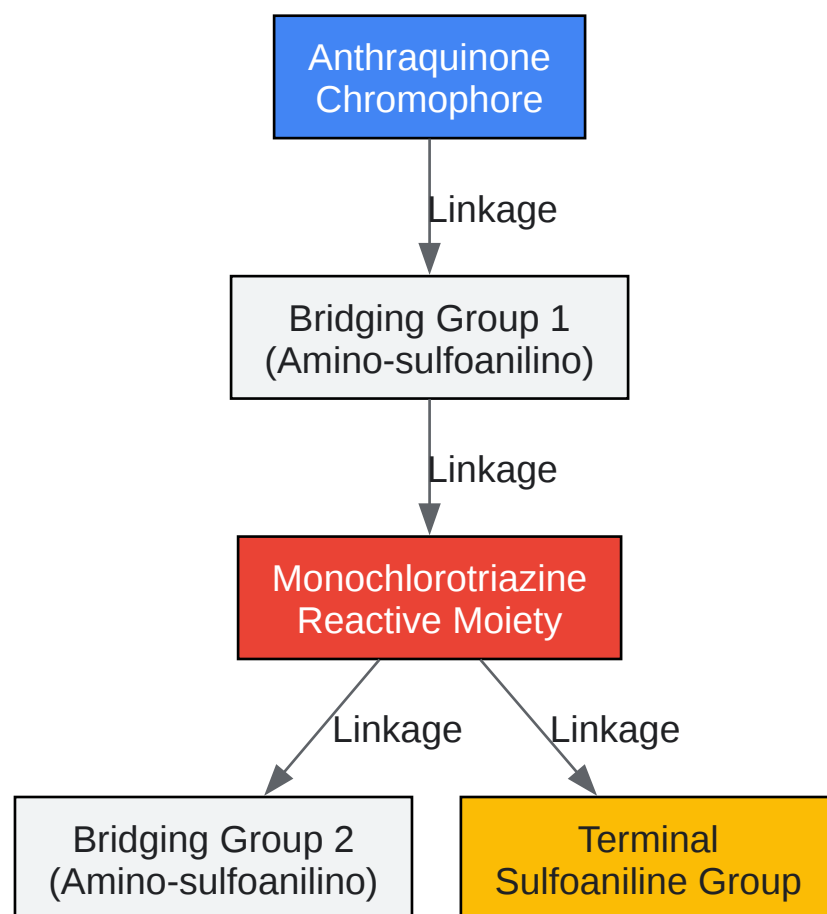


Diagram 1: Core Structural Components of Reactive Blue 2

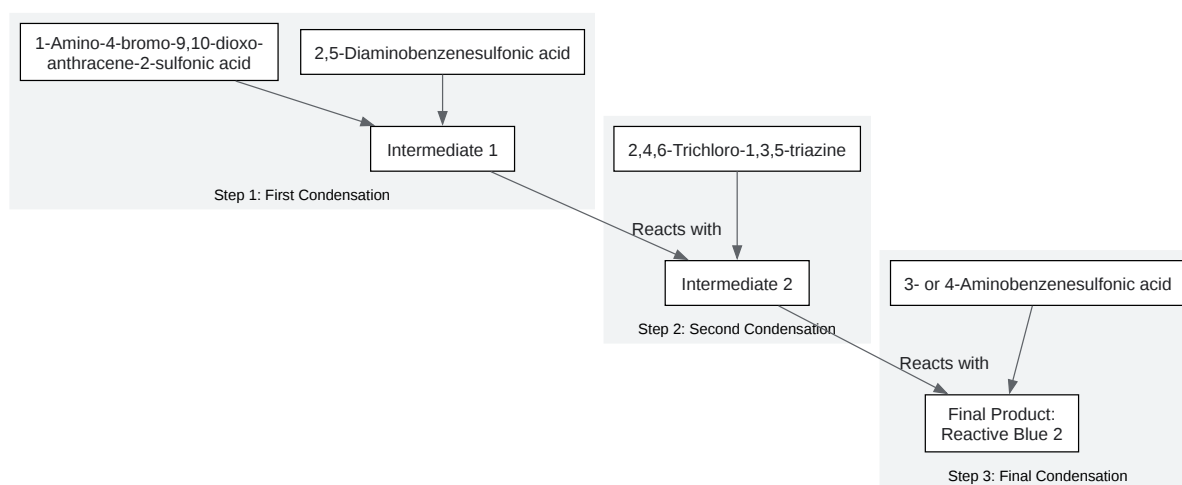
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Caption: Logical relationship of the main chemical moieties within **Reactive Blue 2**.

Experimental Protocols

This section details the methodologies for the synthesis of **Reactive Blue 2** and an application example involving its use in the preparation of a specialized adsorbent.

The manufacturing of **Reactive Blue 2** is a multi-step condensation process.^[1] The general workflow is outlined below.



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Caption: A simplified workflow diagram for the synthesis of **Reactive Blue 2**.

Detailed Methodology:

- **First Condensation:** 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid is condensed with 2,5-Diaminobenzenesulfonic acid. This reaction is typically an Ullmann-type coupling, often catalyzed by a mixture of copper sulfate and an iron salt at elevated temperatures (e.g., 90-95°C) for several hours.[11]
- **Second Condensation:** The resulting intermediate from the first step is then reacted with 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride). This reaction substitutes one of the chlorine

atoms on the triazine ring.

- Final Condensation: The product from the second step is subsequently condensed with either 3-Aminobenzenesulfonic acid (metanilic acid) or 4-Aminobenzenesulfonic acid (sulfanilic acid).[1] This final step yields the **Reactive Blue 2** molecule. The use of either meta or para isomers of aminobenzenesulfonic acid leads to the corresponding isomers in the final product.

This protocol describes the immobilization of **Reactive Blue 2** onto chitosan microspheres, creating an adsorbent for metal ions.[6]

Materials:

- Chitosan powder
- 5% (v/v) Acetic acid solution
- 2.0 mol/L Sodium hydroxide (NaOH) solution
- **Reactive Blue 2** (RB2)
- 1.0 mol/L Sodium chloride (NaCl) solution
- 3.2 mol/L Sodium carbonate (Na_2CO_3) solution
- Methanol
- Distilled water

Procedure:

- Chitosan Microsphere Preparation:
 - Dissolve 3.00 g of chitosan powder in 100 mL of a 5% (v/v) acetic acid solution to prepare the chitosan solution.
 - Generate microspheres by feeding the chitosan solution through a peristaltic pump and a 2.0 mm inner diameter nozzle using compressed air.

- Drop the solution into a bath containing a 2.0 mol/L NaOH solution to gel the microspheres.
- Wash the gelled microspheres with distilled water until a neutral pH is achieved.
- Dry the microspheres in an oven at 60°C.[6]
- Immobilization of **Reactive Blue 2**:
 - Add 5.0 g of the dried chitosan microspheres to a flask containing 10 mL of a 3.0% (w/v) RB2 solution and 60 mL of 1.0 mol/L NaCl.
 - Allow the system to equilibrate with stirring for 1 hour.
 - Introduce 30 mL of 3.2 mol/L Na₂CO₃ into the system.
 - Maintain the reaction at 80°C for 7 hours in a sealed flask with continuous stirring.[6]
- Washing and Final Preparation:
 - After the reaction, wash the resulting RB2-modified chitosan microspheres (CHS-RB2) multiple times with distilled water, followed by 2.0 mol/L NaCl, and finally with 10% methanol to remove any unreacted dye.[6]

Role in Signaling Pathways

Reactive Blue 2 is a known antagonist of P2Y purinergic receptors, which are G-protein coupled receptors activated by nucleotides like ATP. By blocking these receptors, **Reactive Blue 2** can interfere with downstream signaling cascades, such as those involving phospholipase C (PLC) and intracellular calcium mobilization.[4]

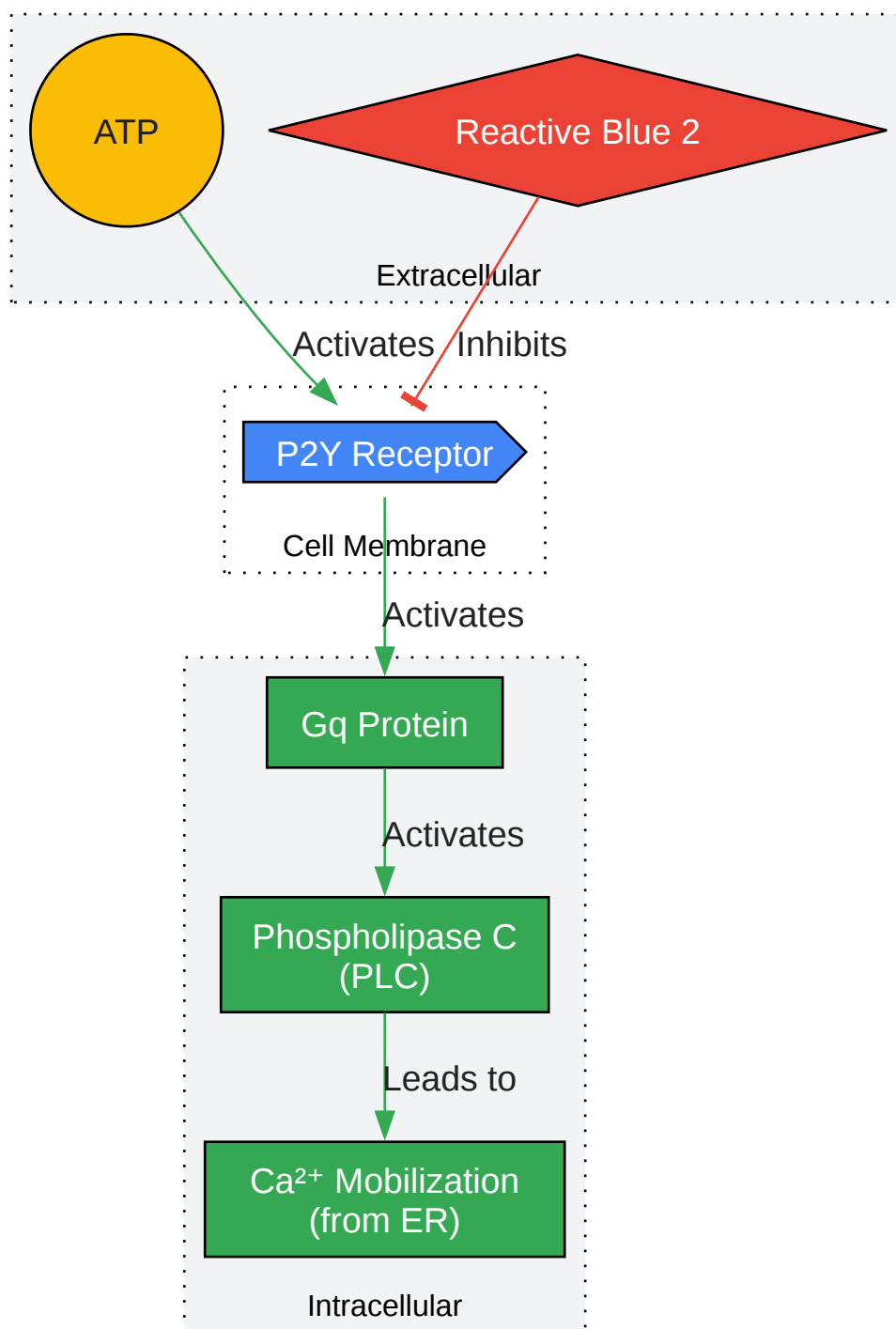


Diagram 3: Antagonistic Action of Reactive Blue 2 on P2Y Receptor Signaling

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